

Technical Guide: 3-O-Benzyl Estradiol-d3

Certificate of Analysis Specifications

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Compound of Interest

Compound Name: 3-O-Benzyl Estradiol-d3

Cat. No.: B15555521

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the typical specifications found in a Certificate of Analysis (CoA) for the isotopically labeled steroid, **3-O-Benzyl Estradiol-d3**. Due to the protected hydroxyl group and deuterium labeling, this compound is valuable in various research applications, including mass spectrometry-based assays and metabolic studies. This document outlines the key quality control parameters, analytical methodologies used for their determination, and relevant biological pathways.

Core Specifications

The following table summarizes the typical physical, chemical, and analytical specifications for **3-O-Benzyl Estradiol-d3**. These values are compiled from publicly available data and represent common quality control benchmarks for this research-grade material.

Parameter	Specification	Typical Analytical Method
Identification		
IUPAC Name	(8R,9S,13S,14S,17R)-16,16,17-trideuterio-13-methyl-3-(phenylmethoxy)-6,7,8,9,11,12,14,15-octahydrocyclopenta[a]phenanthren-17-ol[1]	Spectroscopic Analysis
CAS Number	Not consistently available for the deuterated version. The unlabeled 17 α -epimer is 23880-59-3.[2]	Data Verification
Physical Properties		
Molecular Formula	C ₂₅ H ₂₇ D ₃ O ₂ [3]	Elemental Analysis, Mass Spectrometry
Molecular Weight	365.52 g/mol [3]	Mass Spectrometry
Appearance	White to off-white solid	Visual Inspection
Purity		
Purity (HPLC)	≥98%	High-Performance Liquid Chromatography (HPLC)
Isotopic Purity (d ₃)	≥98 atom % D	Mass Spectrometry
Chemical Properties		
Solubility	Soluble in DMSO, Methanol, Ethanol	Solubility Testing

Experimental Protocols

Detailed methodologies are crucial for the accurate assessment of the quality of **3-O-Benzyl Estradiol-d₃**. Below are representative protocols for the key analytical tests cited in a CoA.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

This method is used to assess the chemical purity of the compound and to identify and quantify any impurities.

- **Instrumentation:** A standard HPLC system equipped with a UV detector.
- **Column:** A C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 μ m particle size) is commonly used for steroid analysis.
- **Mobile Phase:** A gradient mixture of acetonitrile and water is a typical mobile phase. The specific gradient will be optimized to ensure good separation of the main peak from any impurities.
- **Flow Rate:** Approximately 1.0 mL/min.
- **Detection:** UV detection at a wavelength of 280 nm, corresponding to the absorbance of the phenolic ring system.
- **Procedure:** A solution of **3-O-Benzyl Estradiol-d3** is prepared in the mobile phase and injected into the HPLC system. The retention time of the main peak is recorded. Purity is calculated based on the area of the main peak relative to the total area of all peaks in the chromatogram.

Identity and Isotopic Purity by Mass Spectrometry (MS)

Mass spectrometry is a definitive technique for confirming the molecular weight and assessing the isotopic enrichment of the deuterated compound.

- **Instrumentation:** A high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, coupled to an appropriate ionization source (e.g., Electrospray Ionization - ESI).
- **Procedure:** The sample is introduced into the mass spectrometer, and the mass-to-charge ratio (m/z) of the molecular ion is determined. The observed molecular weight should

correspond to the calculated molecular weight of $C_{25}H_{27}D_3O_2$. The isotopic distribution is analyzed to confirm the presence and enrichment of the three deuterium atoms.

Structural Confirmation by Nuclear Magnetic Resonance (1H -NMR) Spectroscopy

1H -NMR spectroscopy is used to confirm the chemical structure of the molecule.

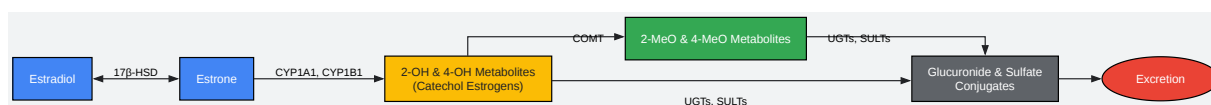
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: A deuterated solvent in which the compound is soluble, such as deuteriochloroform ($CDCl_3$) or dimethyl sulfoxide- d_6 ($DMSO-d_6$).
- Procedure: A solution of the sample is prepared and placed in the NMR spectrometer. The resulting spectrum will show characteristic peaks corresponding to the different protons in the molecule. The absence of a signal for the protons at the C16 and C17 positions, along with the expected signals for the benzyl group and the rest of the steroid core, confirms the structure and deuteration sites.

Visualizations

Estradiol Metabolism Pathway

The following diagram illustrates the major metabolic pathways of estradiol in the liver.

Understanding these pathways is crucial for researchers using **3-O-Benzyl Estradiol-d3** in metabolic studies, as the benzyl group would first need to be cleaved for the estradiol-d3 to enter these metabolic routes. The major oxidative routes involve hydroxylation by cytochrome P450 enzymes, followed by methylation or conjugation for excretion.[4]

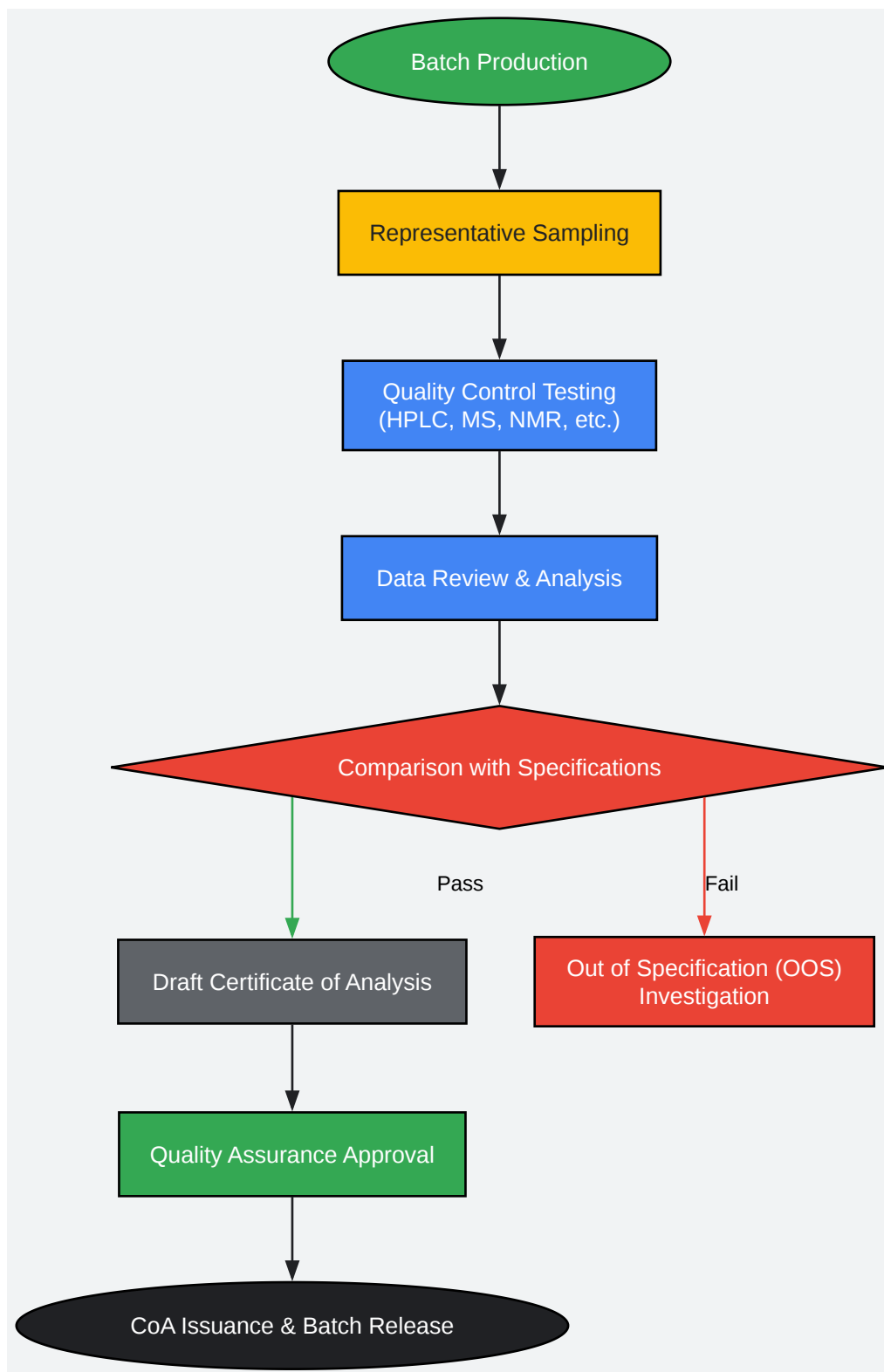


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Estradiol Metabolism Pathway

Certificate of Analysis Experimental Workflow

The generation of a Certificate of Analysis is a systematic process that ensures the quality and compliance of a chemical standard.^{[5][6]} This workflow outlines the key stages from batch production to the final release of the CoA.



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Certificate of Analysis Workflow

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References

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